

Technical Guide: Silencing Frataxin Expression with Pre-designed siRNA Set A

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Compound of Interest

Compound Name: *FXN Human Pre-designed siRNA Set A*
Cat. No.: *B12388133*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the FXN Pre-designed siRNA Set A, a critical tool for researchers studying the function of the Frataxin (FXN) gene and its role in cellular processes and disease, notably Friedreich's Ataxia. This document outlines the core technology, experimental protocols, and expected outcomes.

Introduction to FXN and RNA Interference

The Frataxin (FXN) gene encodes a mitochondrial protein essential for the formation of iron-sulfur clusters, which are critical components of proteins involved in energy production and other cellular functions. Reduced expression of FXN leads to the neurodegenerative and cardiodegenerative disease Friedreich's Ataxia.

Small interfering RNA (siRNA) is a class of double-stranded RNA molecules that mediate RNA interference (RNAi), a natural cellular process for silencing gene expression. By introducing synthetic siRNAs designed to target FXN mRNA, researchers can specifically degrade the transcript, leading to a temporary and potent knockdown of Frataxin protein expression. This allows for the investigation of the downstream consequences of reduced FXN levels in a controlled laboratory setting.

FXN Pre-designed siRNA Set A is a ready-to-use toolkit containing a collection of validated siRNA duplexes targeting the human FXN gene. These sets typically include multiple

independent siRNA sequences to ensure a high probability of successful gene silencing.

Product Information and Specifications

Commercially available FXN pre-designed siRNA sets are offered by several manufacturers. While the exact sequences are proprietary, they share common features and quality control standards. A typical "Set A" includes three unique siRNA duplexes targeting different regions of the FXN mRNA, a non-targeting negative control siRNA, and often a positive control siRNA (e.g., targeting a housekeeping gene like GAPDH).

Quantitative Performance Data

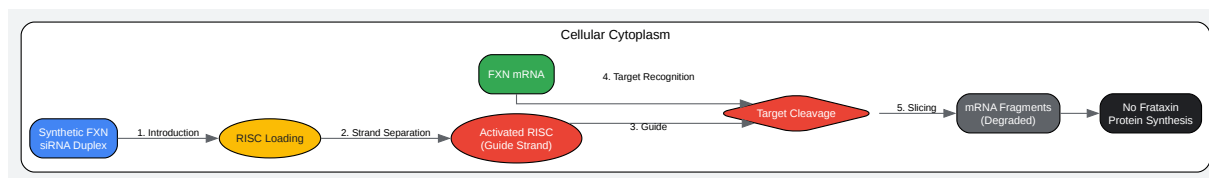
Vendors of pre-designed siRNA sets provide performance guarantees, ensuring a specific level of target gene knockdown. This quantitative data is crucial for experimental design and interpretation.

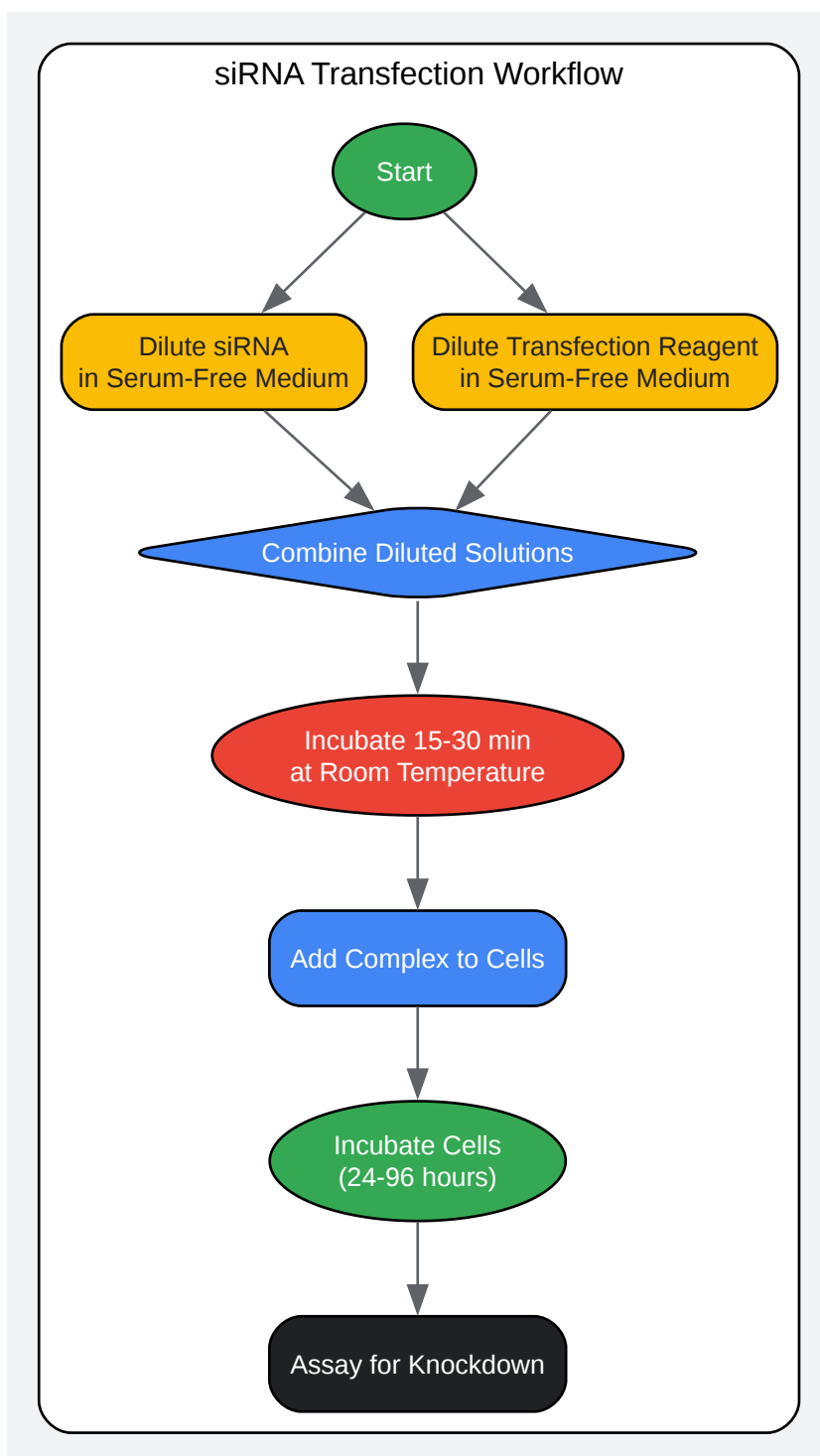
Parameter	Specification	Vendor Guarantee
Target Gene	FXN (Frataxin), Human	-
siRNA Type	Dicer-Substrate 27-mer duplexes or 21-mer duplexes	Varies by manufacturer
Purification	High-Performance Liquid Chromatography (HPLC)	Ensures purity and minimizes off-target effects
Guaranteed Knockdown	≥70% mRNA reduction	OriGene guarantees that at least two of the three duplexes in a kit will provide ≥70% knockdown at 10 nM concentration. [1]
≥75% mRNA reduction	Sigma-Aldrich guarantees that three MISSION® siRNAs targeting the same gene will reduce mRNA levels by 75% when pooled at ≥30 nM.	
>70% mRNA reduction	MedchemExpress guarantees that at least one of the siRNAs in a set will achieve >70% reduction in target mRNA levels.	
Analysis Method	Quantitative Real-Time PCR (qRT-PCR)	Standard method for quantifying mRNA levels post-transfection

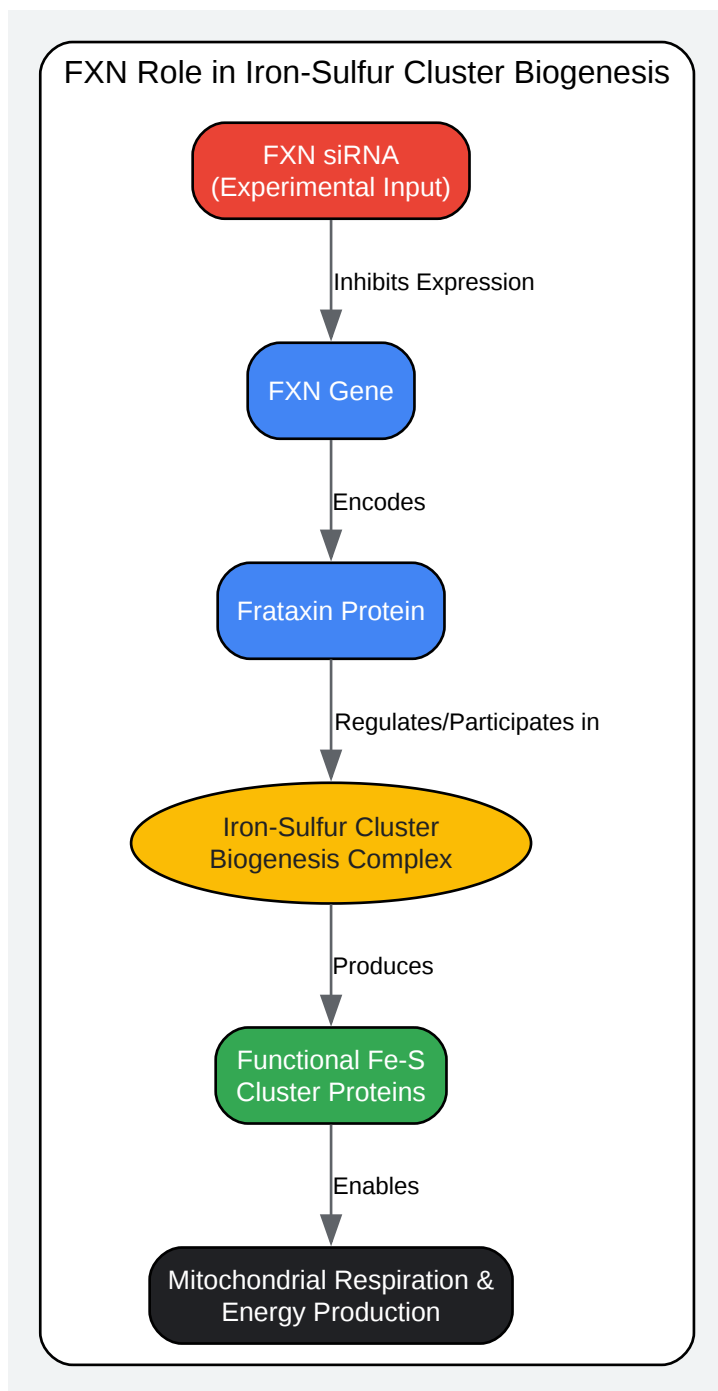
Note: The specific performance of any given siRNA will be cell-line dependent and requires optimization.

Mechanism of Action: siRNA-Mediated Gene Silencing

The process of siRNA-induced gene silencing is a multi-step pathway within the cell's cytoplasm.







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References

- 1. origene.com [origene.com]
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